

# N-Undecanoylglycine innate immunity sensor

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: N-Undecanoylglycine

CAS No.: 83871-09-4

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## Core Discovery and Technical Overview

The sensor function of **N-Undecanoylglycine** was identified in a specific population of intestinal epithelial cells known as **Tuft-2 cells** [1] [2]. The key elements of this discovery are summarized in the table below.

Component	Description
Sensor Cell	Intestinal Tuft-2 cell (identified by signature marker <b>Sh2d6</b> and origin from <b>Lgr5+</b> intestinal stem cells) [1] [2]
Receptor	<b>Vomeronasal receptor Vmn2r26</b> (a G-protein coupled receptor, GPCR) [1]
Ligand	Bacterial metabolite <b>N-undecanoylglycine</b> [1]
Core Signaling Axis	<b>GPCR-PLCy2-Ca2+</b> [1]
Key Transcription Factor	<b>SpiB</b> (promoted by Vmn2r26 signaling, responsible for Tuft-2 cell development and expansion) [1]
Primary Effector Function	Production of <b>Prostaglandin D2 (PGD2)</b> , which enhances mucus secretion from Goblet cells to exert antibacterial immunity [1]

## Quantitative Data from Key Experiments

The 2022 study provided quantitative data validating the mechanism, which is consolidated here for easy reference [1].

Experimental Finding	Quantitative/Measurable Outcome
Tuft-2 Cell Expansion	Rapid expansion of Tuft-2 cells in response to bacterial infection [1].
Infection Susceptibility	Depletion of Tuft-2 cells resulted in susceptibility to bacterial infection [1].
Gene Expression Profiling	Microarray analysis detailing gene expression of Tuft-2 cells vs. non-Tuft-2 epithelial cells under <i>Shigella</i> infection (Dataset: GSE184675) [2].

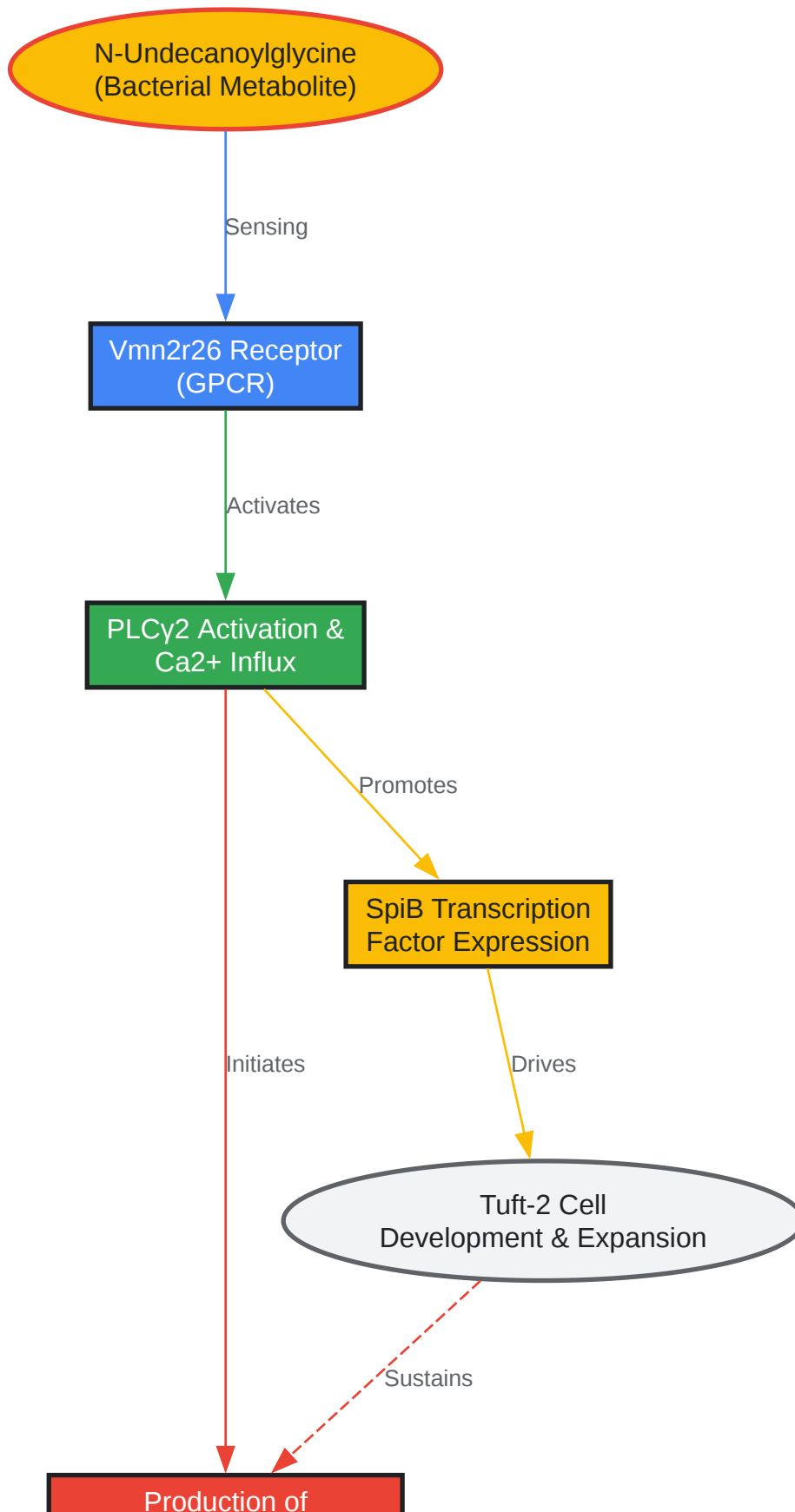
## Detailed Experimental Protocols

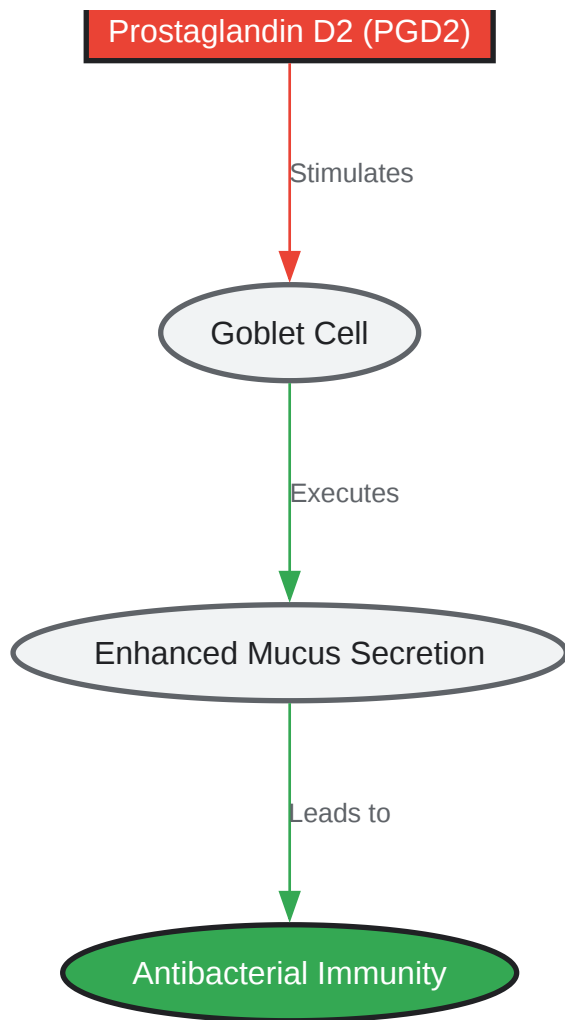
The research utilized a combination of genetic, molecular, and immunological techniques to delineate this pathway [1] [2].

- **Identification and Isolation of Tuft-2 Cells**
  - **Signature Marker:** Tuft-2 cells were identified and isolated based on the expression of the signature marker **Sh2d6**, and were confirmed to be derived from **Lgr5+ intestinal stem cells**, not bone marrow cells [1] [2].
- **Gene Expression Analysis**
  - **Microarray:** The gene expression profile of Tuft-2 cells compared to non-Tuft-2 intestinal epithelial cells was detailed using microarray technology, particularly under conditions of *Shigella* infection. This dataset is publicly available under the accession number **GSE184675** [2].
- **Functional Validation**
  - **Cell Depletion Studies:** To establish the necessary role of Tuft-2 cells, researchers performed **depletion experiments**. The specific methodology (e.g., using diphtheria toxin receptor in Sh2d6-expressing cells) is inferred as a common approach, though the exact technique is not specified in the provided abstracts [1].
  - **Bacterial Challenge Model:** Mice were subjected to bacterial infection (e.g., with *Shigella*) to observe the consequent expansion of Tuft-2 cells and the overall immune response [1].

## N-Undecanoylglycine Sensing Signaling Pathway

The diagram below illustrates the stepwise molecular mechanism by which Tuft-2 cells sense **N-Undecanoylglycine** to mount an antibacterial immune response.





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***N-Undecanoylglycine** sensing by Tuft-2 cells triggers PGD2 production and a transcriptional program for cell expansion, leading to antibacterial immunity [1].*

## Research Implications and Future Directions

This discovery redefines the role of Tuft cells beyond anti-parasitic immunity, positioning them as key sentinels against bacterial invasion [1]. The **Vmn2r26 receptor** represents a novel potential **drug target**. Agonists could be developed to boost mucosal immunity against enteric bacterial infections, while understanding this pathway may provide insights into the treatment of inflammatory diseases rooted in host-microbiota interactions [1].

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## References

1. Intestinal Tuft-2 cells exert antimicrobial immunity via sensing ... [pubmed.ncbi.nlm.nih.gov]
2. GSE184675 - Intestinal Tuft-2 cells exert antimicrobial immunity via... [omicsdi.org]

To cite this document: Smolecule. [N-Undecanoylglycine innate immunity sensor]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b597890#n-undecanoylglycine-innate-immunity-sensor>]

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